

Tanghinin molecular formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tanghinin

Cat. No.: B1259762

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In-Depth Technical Guide to Tanghinin

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tanghinin, a potent cardenolide glycoside, has garnered significant interest within the scientific community for its notable cytotoxic activities against various cancer cell lines. This technical guide provides a comprehensive overview of the molecular characteristics, biological functions, and relevant experimental methodologies associated with **Tanghinin**. The information is curated to support ongoing research and drug development endeavors, presenting key data in a structured format, including detailed experimental protocols and a visualization of its proposed signaling pathway.

Molecular Profile

Tanghinin is a natural compound isolated from plant sources, most notably the seeds of *Cerbera manghas*.^[1] Its chemical structure is characterized by a steroid nucleus with a lactone ring and a sugar moiety, classifying it as a cardenolide glycoside.

Physicochemical Properties

A summary of the key molecular and physical properties of **Tanghinin** is presented in the table below. This data is essential for its handling, formulation, and experimental design.

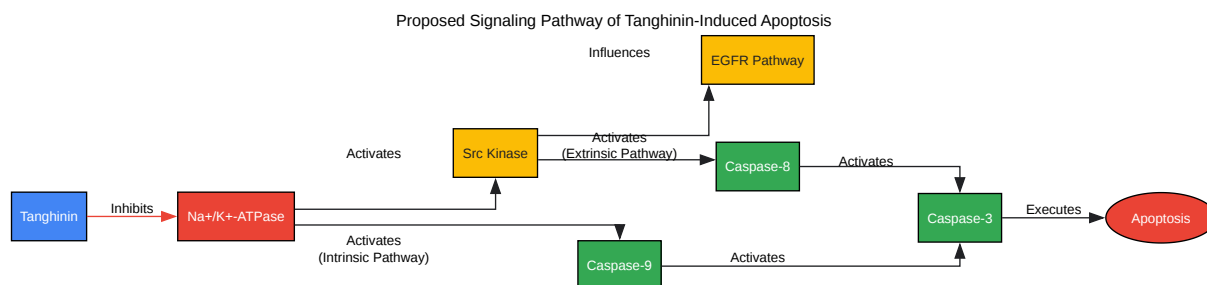
| Property | Value | Source |
|--------------------------------|---|--------|
| Molecular Formula | C ₃₂ H ₄₆ O ₁₀ | [1] |
| Molecular Weight | 590.7 g/mol | [1] |
| Monoisotopic Mass | 590.30909766 Da | [1] |
| Topological Polar Surface Area | 133 Å ² | [1] |
| XLogP3-AA | 1.8 | [1] |

Biological Activity and Mechanism of Action

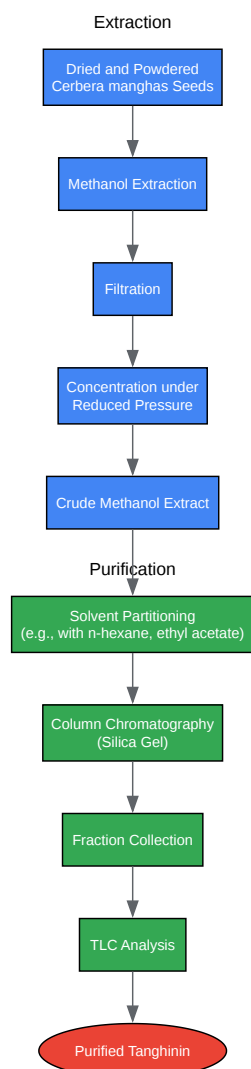
Tanghinin exhibits significant cytotoxic effects against a range of cancer cells, including oral human epidermoid carcinoma (KB), human breast cancer (BC), and human small cell lung cancer.[1] Its primary mechanism of action is attributed to the inhibition of the Na⁺/K⁺-ATPase pump, a transmembrane protein essential for maintaining cellular ion gradients.

Signaling Pathway

The inhibition of Na⁺/K⁺-ATPase by **Tanghinin** initiates a cascade of intracellular events leading to apoptosis. This pathway involves both intrinsic and extrinsic apoptotic routes. The disruption of the ion balance leads to the activation of Src kinase, which can influence other signaling pathways such as the EGFR pathway. Ultimately, this leads to the activation of caspases, including caspase-3, -8, and -9, culminating in programmed cell death.[2][3][4]



Workflow for Tanghinin Isolation

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References

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- To cite this document: BenchChem. [Tanghinin molecular formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1259762#tanghinin-molecular-formula-and-molecular-weight]

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